

An In-depth Technical Guide to the Physical Properties of Ethylene-d4-diamine

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Compound of Interest

Compound Name: Ethylene-d4-diamine

Cat. No.: B042850

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This technical guide provides a comprehensive overview of the key physical properties of **Ethylene-d4-diamine** (CAS No: 37164-19-5), with a specific focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who utilize deuterated compounds.

Introduction to Ethylene-d4-diamine

Ethylene-d4-diamine, also known as 1,2-Ethanediamine-1,1,2,2-d4, is a deuterated isotopologue of ethylenediamine.^{[1][2]} In this compound, the four hydrogen atoms on the carbon backbone are replaced with deuterium atoms. This isotopic substitution is of significant interest in various research applications, including as a tracer in metabolic studies and for its potential to influence the pharmacokinetic profiles of drug molecules.^[3]

Physical Properties

The physical characteristics of **Ethylene-d4-diamine** are crucial for its handling, storage, and application in experimental settings. The primary physical constants, its melting and boiling points, are summarized below.

Data Presentation: Physical Constants of **Ethylene-d4-diamine**

Physical Property	Value	Reference
Melting Point	9 °C	(lit.) [1] [3] [4] [5] [6]
Boiling Point	118 °C	(lit.) [1] [4] [5] [6]
Density	1.022 g/mL at 25 °C	[6]
Refractive Index	n _{20/D} 1.455	(lit.) [1] [4] [5] [6]

The values denoted with "(lit.)" are based on established data from scientific literature.

Experimental Protocols for Physical Property Determination

The referenced melting and boiling points for **Ethylene-d4-diamine** are literature values, indicating they are well-established and have been determined through standard experimental methodologies. While the specific primary experimental data is not detailed here, the following outlines the general, widely accepted protocols for determining these physical properties for a liquid amine compound such as **Ethylene-d4-diamine**.

3.1. Melting Point Determination

The melting point, or more accurately for this compound, the freezing point, is determined by cooling the liquid sample and observing the temperature at which it solidifies.

- Apparatus: A cooling bath (e.g., an ice-salt mixture or a cryostat), a calibrated thermometer or thermocouple, and a sample tube.
- Methodology:
 - A sample of **Ethylene-d4-diamine** is placed in a sample tube.
 - A calibrated temperature probe is immersed in the sample.
 - The sample tube is gradually cooled in the cooling bath with gentle stirring to ensure uniform temperature distribution.

- The temperature is recorded at regular intervals.
- The freezing point is identified as the temperature at which the sample begins to solidify, often characterized by a plateau in the cooling curve where the temperature remains constant as the phase change occurs.

3.2. Boiling Point Determination

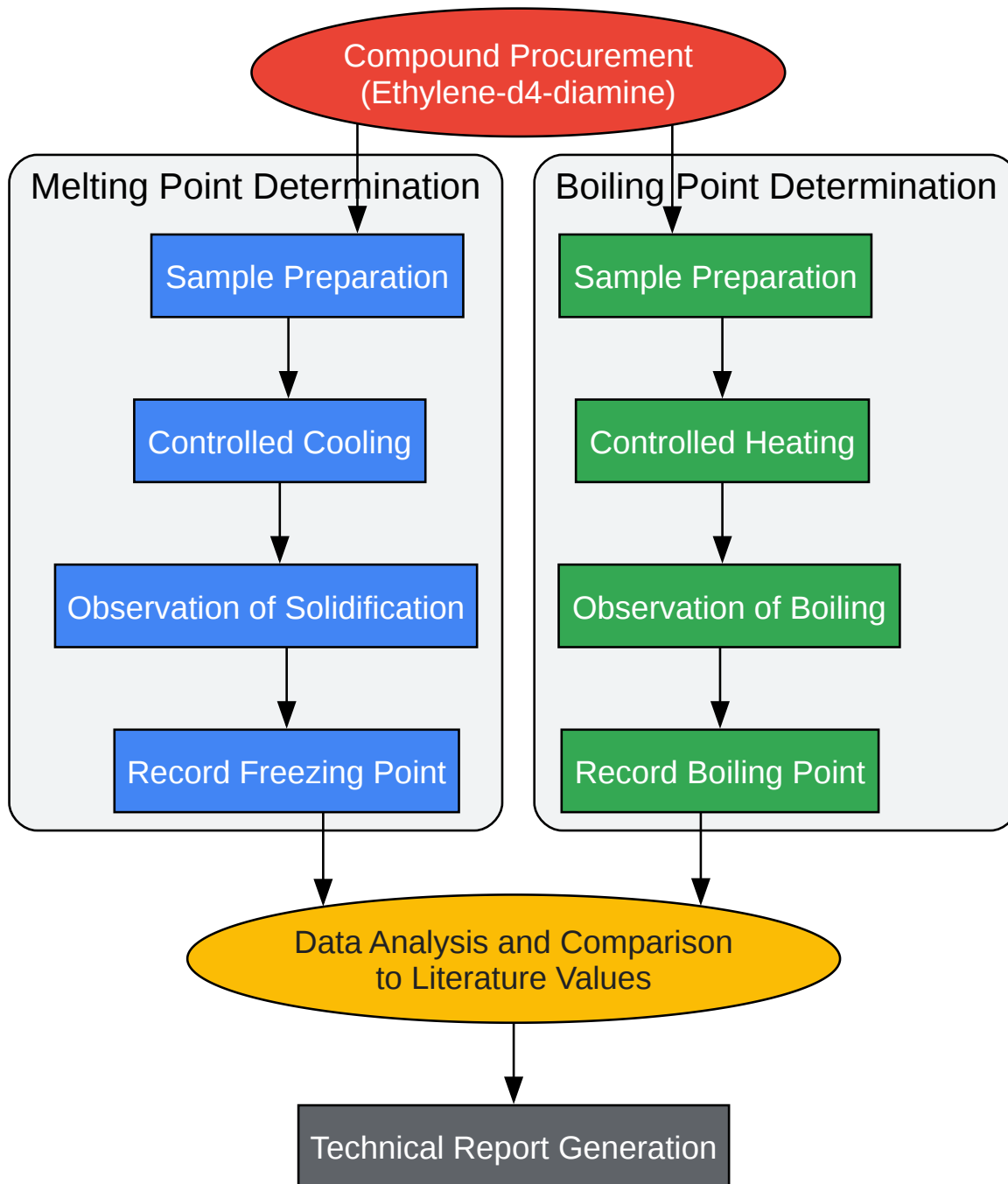
The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Apparatus: A distillation flask, a condenser, a heating mantle or oil bath, a calibrated thermometer, and boiling chips.
- Methodology:
 - A sample of **Ethylene-d4-diamine** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser.
 - The flask is gently heated.
 - As the liquid boils, the vapor rises and surrounds the thermometer bulb.
 - The boiling point is recorded as the temperature at which the vapor temperature stabilizes while the liquid is actively boiling and condensing.
 - It is critical to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent. The literature value is typically reported at standard atmospheric pressure (1 atm or 760 mmHg).

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound like **Ethylene-d4-diamine**.

Workflow for Physical Property Determination

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Caption: Generalized experimental workflow for determining the melting and boiling points of a chemical substance.

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